

dealing with ornithine-methotrexate precipitation in stock solutions

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Compound of Interest

Compound Name: Ornithine-methotrexate

Cat. No.: B1677493

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Technical Support Center: Ornithine-Methotrexate Stock Solutions

Welcome to the technical support center for preparing and troubleshooting ornithine and methotrexate stock solutions. This resource is designed for researchers, scientists, and drug development professionals to address common issues, particularly precipitation, that may be encountered during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: Why is my **ornithine-methotrexate** solution precipitating?

A1: Precipitation in a mixed stock solution of ornithine and methotrexate is most commonly due to pH-dependent solubility issues. Methotrexate, in particular, is a weak acid and its solubility significantly decreases in acidic conditions.^{[1][2][3][4]} When ornithine, an amino acid, is added, it can alter the pH of the solution, potentially lowering it to a point where methotrexate is no longer soluble, leading to precipitation.

Q2: What is the optimal pH for a stable **ornithine-methotrexate** stock solution?

A2: To maintain both compounds in solution, the pH of the final stock solution should be kept in a slightly alkaline range, ideally between 7.0 and 8.5.^{[5][6]} Methotrexate's solubility is

significantly higher at a pH above 7.0.[1][4] Ornithine is soluble in water and will be in a zwitterionic or cationic form in this pH range, remaining soluble.[7][8][9]

Q3: What are the recommended solvents for preparing ornithine and methotrexate stock solutions?

A3:

- Ornithine: Is readily soluble in water.[7][8][9][10] For cell culture applications, sterile, nuclease-free water or a buffered solution like PBS can be used.
- Methotrexate: Is poorly soluble in water at neutral pH.[3] It is common practice to dissolve methotrexate in a small amount of an alkaline solution, such as 0.1 M NaOH, before diluting it to the final concentration with water, saline, or culture medium.[11][12] Alternatively, DMSO can be used as a solvent for a high-concentration primary stock.[13]

Q4: Can I store a mixed **ornithine-methotrexate** stock solution?

A4: While it is possible to store a mixed stock solution, it is generally recommended to prepare it fresh before use to minimize the risk of precipitation over time. If storage is necessary, the solution should be filter-sterilized, aliquoted into single-use volumes, and stored at -20°C, protected from light.[11] Avoid repeated freeze-thaw cycles.

Troubleshooting Guide: Ornithine-Methotrexate Precipitation

If you are observing precipitation in your **ornithine-methotrexate** stock solution, follow these troubleshooting steps:

Step 1: Check and Adjust the pH

The most likely cause of precipitation is a suboptimal pH.

- Action: Measure the pH of your solution. If it is below 7.0, adjust it to a range of 7.0-8.5 using a small volume of sterile 0.1 M NaOH. Add the NaOH dropwise while gently vortexing and monitor the pH.

- Rationale: Increasing the pH will deprotonate the carboxylic acid groups of methotrexate, making it significantly more soluble in aqueous solutions.[1][4]

Step 2: Modify the Order of Dissolution

The order in which you dissolve and mix the compounds can impact the final stability of the solution.

- Recommended Protocol:
 - First, dissolve methotrexate in a small volume of 0.1 M NaOH to ensure it is fully solubilized in an alkaline environment.
 - Next, dissolve the ornithine in your desired aqueous solvent (e.g., sterile water or PBS).
 - Slowly add the ornithine solution to the methotrexate solution while gently vortexing.
 - Finally, adjust the total volume with your solvent and verify that the final pH is between 7.0 and 8.5.

Step 3: Consider Using a Co-solvent for the Primary Stock

For high-concentration stock solutions, using an organic solvent for the initial dissolution of methotrexate can be beneficial.

- Action: Prepare a concentrated primary stock of methotrexate in DMSO.[13] Then, prepare an aqueous stock of ornithine. For the final working solution, dilute the methotrexate-DMSO stock into the ornithine solution, ensuring the final concentration of DMSO is low (typically <0.5%) to avoid solvent-induced cytotoxicity in cell-based assays.
- Caution: Always check the tolerance of your specific experimental system to the final concentration of any organic solvent.

Data Presentation

Table 1: Physicochemical Properties of Ornithine and Methotrexate

Property	L-Ornithine	Methotrexate
Molecular Formula	C ₅ H ₁₂ N ₂ O ₂ [9]	C ₂₀ H ₂₂ N ₈ O ₅ [3]
Molar Mass	132.16 g/mol [9]	454.4 g/mol [3]
pKa Values	~2.2 (carboxyl), ~9.0 (α-amino), ~10.8 (side-chain amino)[9]	~3.8, ~4.8, ~5.6
Solubility in Water	Very soluble[7][9][10]	Practically insoluble[2][3]
Solubility Notes	Soluble in ethanol.[7]	Soluble in dilute alkali hydroxides and carbonates.[1][2][12] Solubility increases 12- to 20-fold as pH increases from 5 to 7.[1]

Experimental Protocols

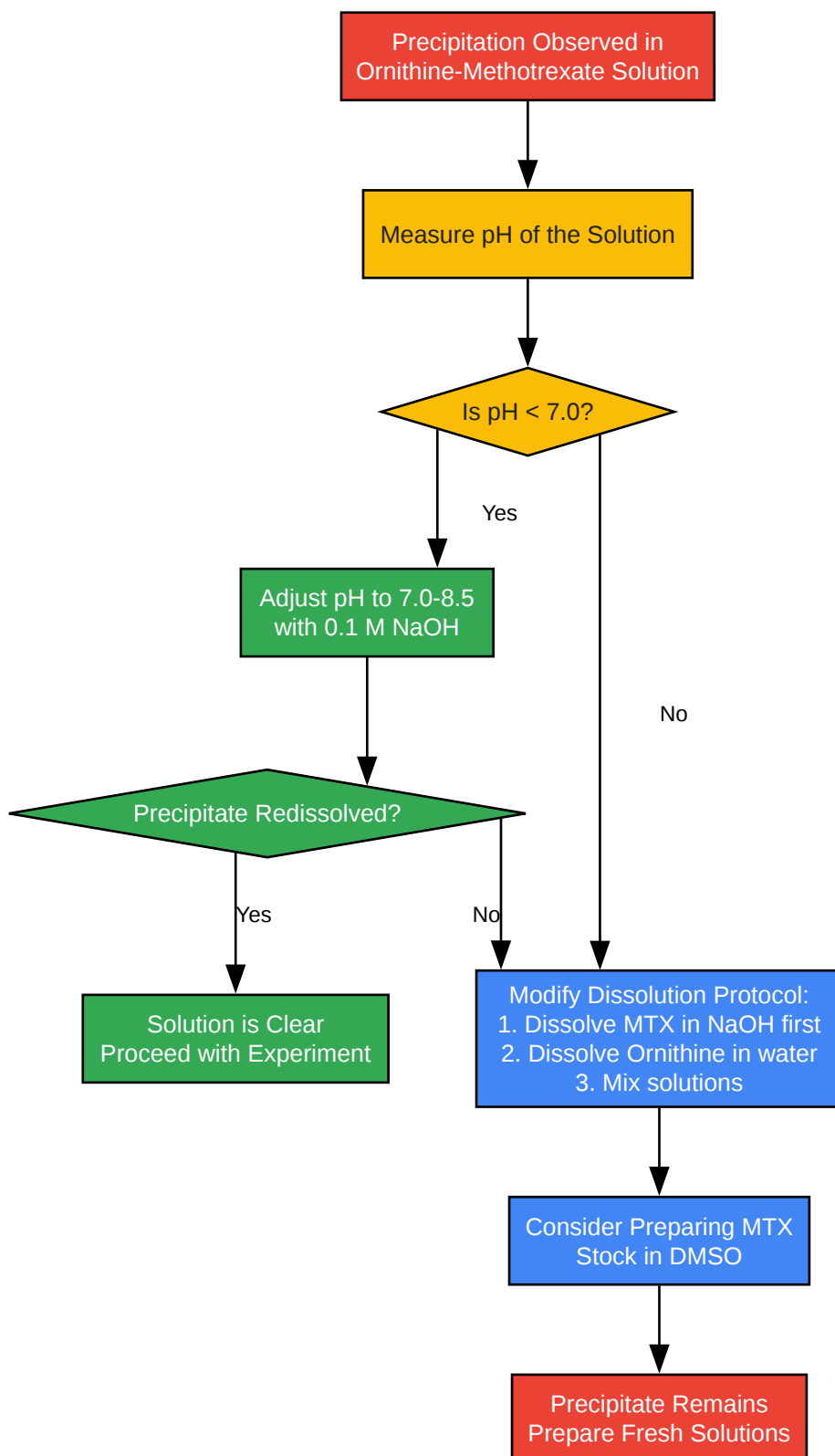
Protocol 1: Preparation of a 10 mM Ornithine / 1 mM Methotrexate Aqueous Stock Solution

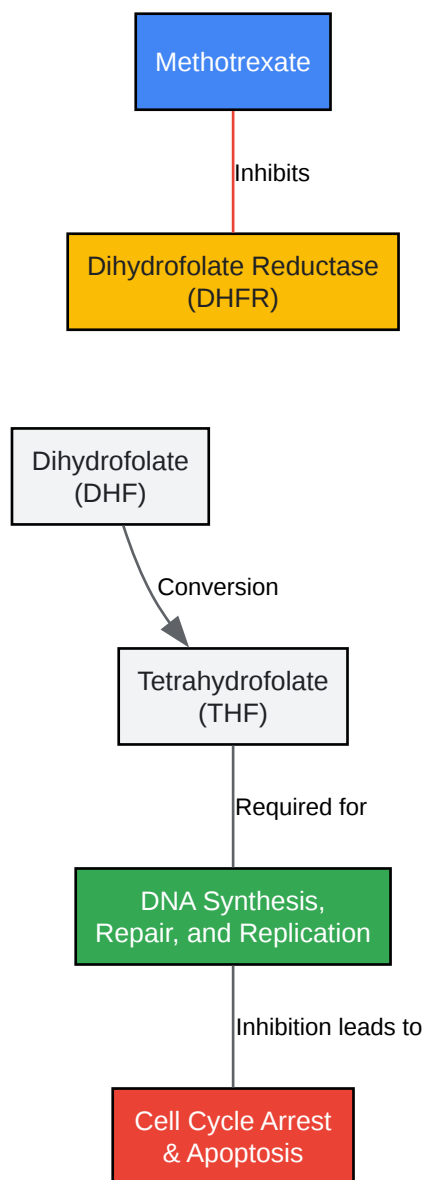
- Prepare a 10 mM Methotrexate Intermediate Stock:
 - Weigh out the required amount of methotrexate powder.
 - Add a minimal volume of 0.1 M NaOH to completely dissolve the powder. For example, for 4.54 mg of methotrexate, start with 100 µL of 0.1 M NaOH.
 - Gently vortex until the solution is clear.
 - Add sterile water to reach a final concentration of 10 mM.
- Prepare a 20 mM Ornithine Stock:
 - Weigh out the required amount of L-ornithine powder.
 - Dissolve it in sterile water to a final concentration of 20 mM.

- Prepare the Final Mixed Stock Solution:
 - In a sterile conical tube, add an equal volume of the 20 mM ornithine stock and the 10 mM methotrexate intermediate stock. For example, mix 5 mL of the ornithine stock with 5 mL of the methotrexate stock to get 10 mL of the final solution.
 - Gently vortex the final solution.
 - Check the pH and adjust to 7.2-7.4 if necessary using sterile 0.1 M HCl or 0.1 M NaOH.
 - Sterile-filter the final solution through a 0.22 μ m filter.
 - Aliquot and store at -20°C, protected from light.

Visualizations

Troubleshooting Workflow for Precipitation





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